

Application of CRISPR-Cas9 to Elucidate the Function of OdD1

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Compound of Interest

Compound Name: *OdD1*

Cat. No.: *B1578480*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The Odd-skipped related 1 (**OdD1**) protein, also known as OSR1, is a crucial zinc-finger transcription factor implicated in the embryonic development of vital organs, including the heart and kidneys.^[1] Emerging evidence also points to its role as a tumor suppressor, interacting with key signaling pathways such as Wnt and p53.^[1] The advent of CRISPR-Cas9 genome editing technology offers an unprecedented opportunity to precisely dissect the molecular functions of **OdD1**, paving the way for a deeper understanding of developmental processes and the identification of novel therapeutic targets.

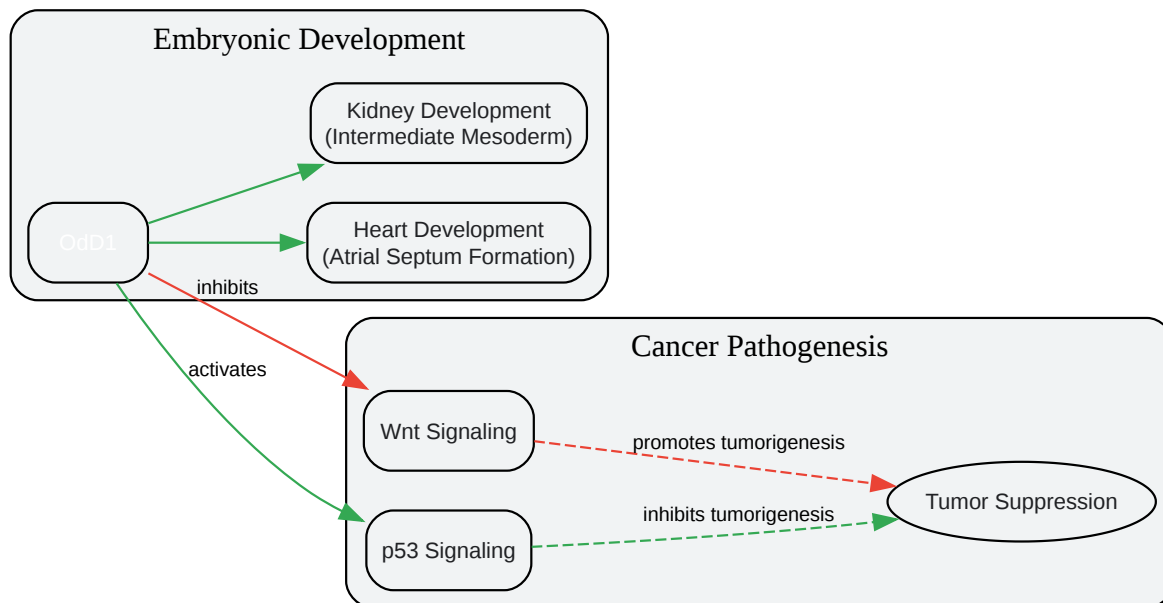
These application notes provide a comprehensive guide for utilizing CRISPR-Cas9 to generate **OdD1** knockout models in relevant cell lines. Detailed protocols for experimental execution, validation, and subsequent functional analysis are presented to facilitate the investigation of **OdD1**'s role in cellular signaling and disease pathogenesis.

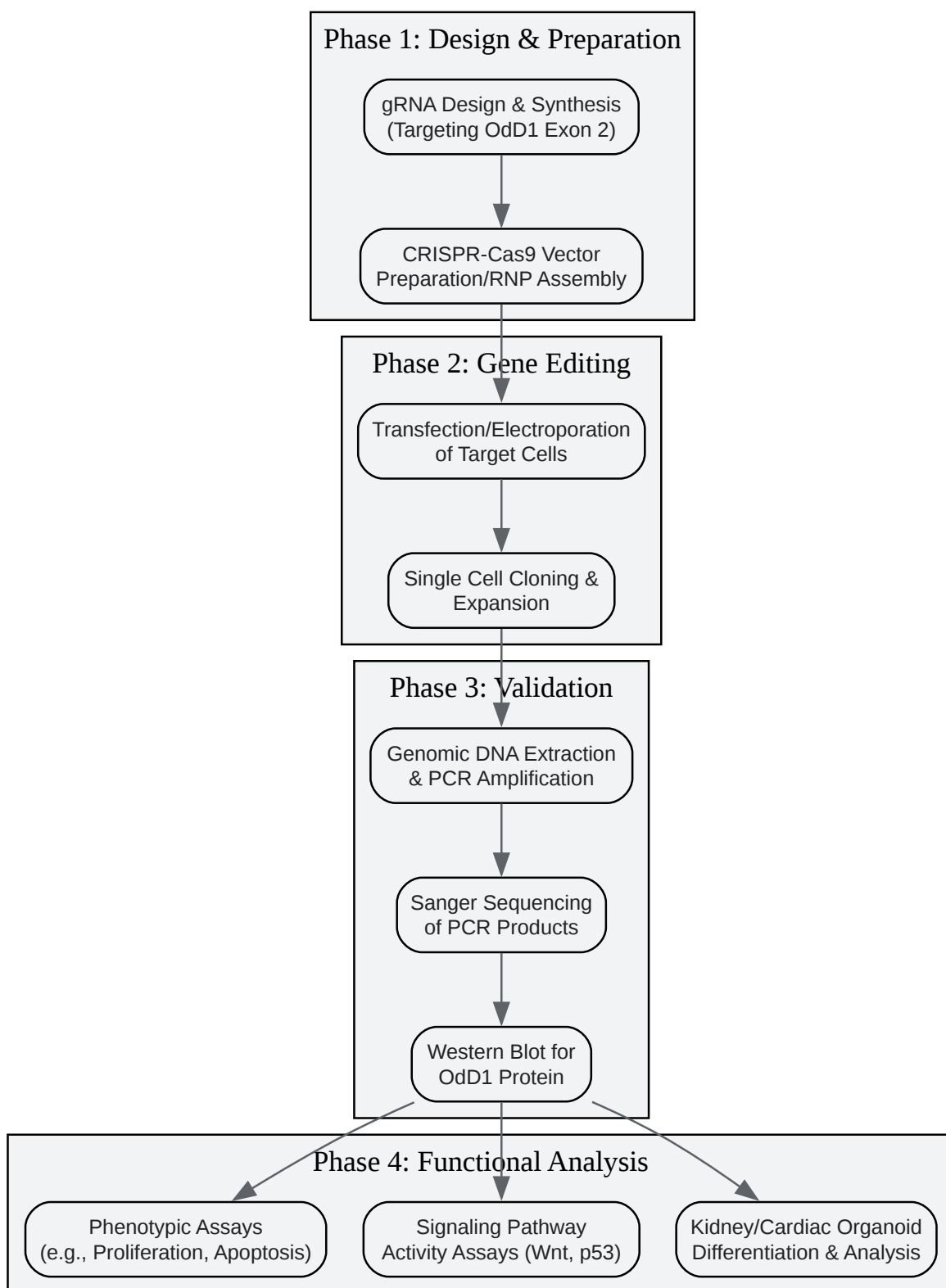
Key Concepts and Signaling Pathways

OdD1 is a central regulator in several biological processes. Understanding its associated signaling pathways is critical for designing and interpreting functional genomics studies.

- **Developmental Pathways:** **Odd1** is essential for the proper formation of the atrial septum in the heart and the development of the intermediate mesoderm, which gives rise to the kidneys and gonads. Its absence leads to severe developmental defects in these structures.
- **Wnt Signaling Pathway:** In the context of cancer, **Odd1** has been shown to act as a tumor suppressor by downregulating the Wnt signaling pathway. It achieves this by suppressing the expression of downstream targets like SOX9 and β -catenin.[\[1\]](#)
- **p53 Signaling Pathway:** **Odd1** can also function as a tumor suppressor through the transcriptional activation of the p53 tumor suppressor protein.[\[1\]](#)

Below is a diagram illustrating the central role of **Odd1** in these key signaling pathways.





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References

- 1. Kidney Organoids: Current Advances and Applications [mdpi.com]
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